

# Technical Guide: 25-Desacetyl Rifampicin-d3 for Research and Development

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## Compound of Interest

Compound Name: *25-Desacetyl Rifampicin-d3*

Cat. No.: *B15602347*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **25-Desacetyl Rifampicin-d3**, a crucial labeled metabolite of the front-line tuberculosis drug, Rifampicin. This document details its suppliers, availability, and key technical data to support its use in various research and development applications, including pharmacokinetic and metabolic studies.

## Supplier and Availability Overview

**25-Desacetyl Rifampicin-d3** is available from several specialized chemical suppliers. While availability is generally listed as "In Stock" or available for custom synthesis, it is recommended to inquire directly with the suppliers for lead times and available quantities.

| Supplier                 | Website             | Catalog Number         | Stated Purity    | Availability     |
|--------------------------|---------------------|------------------------|------------------|------------------|
| Pharmaffiliates          | pharmaffiliates.com | PA STI 027020          | >98% (unlabeled) | Inquire          |
| United States Biological | usbio.net           | 008260                 | Highly Purified  | Inquire          |
| LGC Standards            | lgcstandards.com    | TRC-D288727            | >85%             | Inquire          |
| BioOrganics              | bioorganics.co.in   | BO-93367               | >98%             | Please Enquire   |
| SynZeal                  | synzeal.com         | SZ-R027012 (unlabeled) | N/A              | In Stock         |
| Venkatasai Life Sciences | vslifesciences.com  | VS-R035011 (unlabeled) | N/A              | Custom Synthesis |
| Chemicea Pharmaceuticals | chemicea.com        | N/A (unlabeled)        | N/A              | Inquire          |
| Immunomart               | immunomart.com      | T35706 (unlabeled)     | N/A              | In Stock         |

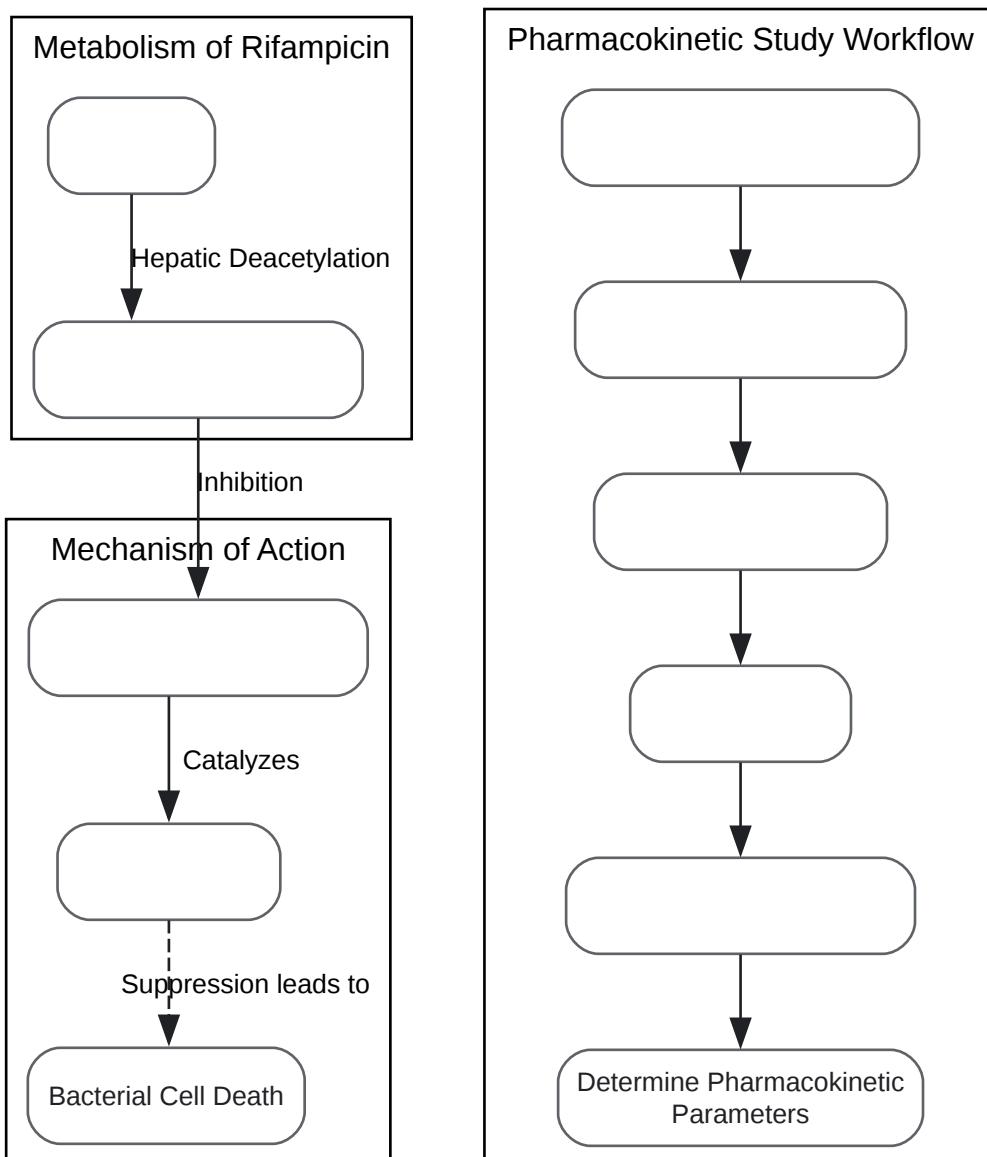
## Physicochemical Properties

The following table summarizes the key physicochemical properties of **25-Desacetyl Rifampicin-d3**. Data is aggregated from various supplier websites.

| Property            | Value   | Source                                  |
|---------------------|---|---|
| Chemical Name       | 25-O-Deacetyl-3-[(E)-[(4-(methyl-d3)-1-piperazinyl)imino]methyl]rifamycin     | <a href="#">[1]</a>                     |
| Synonyms            | 25-Deacetylrifampicin-d3,<br>Desacetylrifampin-d3                             | <a href="#">[1]</a>                     |
| Molecular Formula   | C <sub>41</sub> H <sub>53</sub> D <sub>3</sub> N <sub>4</sub> O <sub>11</sub> | <a href="#">[2]</a>                     |
| Molecular Weight    | 783.92 g/mol  | <a href="#">[2]</a>                     |
| Appearance          | Reddish-orange to Brown<br>Orange Solid                                       | <a href="#">[1]</a>                     |
| Storage Conditions  | 2-8°C in an amber vial, under<br>an inert atmosphere, or at<br>-20°C.         | <a href="#">[1]</a> <a href="#">[2]</a> |
| Shipping Conditions | Ambient or with blue ice.   | <a href="#">[1]</a> <a href="#">[2]</a> |
| Solubility          | Soluble in Chloroform and<br>Methanol.  | <a href="#">[2]</a>                     |

## Metabolic Pathway and Mechanism of Action

Rifampicin is primarily metabolized in the liver to its active metabolite, 25-Desacetyl Rifampicin. [3][4] This biotransformation is a deacetylation reaction.[3] The primary mechanism of action of Rifampicin and its active metabolite is the inhibition of bacterial DNA-dependent RNA polymerase, which suppresses RNA synthesis and leads to bacterial cell death.[5]



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